

Safe Disposal of 1-Phenylhexan-3-ol: A Procedural Guide

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Compound of Interest

Compound Name: 1-Phenylhexan-3-ol

Cat. No.: B1600894

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For researchers and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed, step-by-step procedures for the safe disposal of **1-Phenylhexan-3-ol** (CAS: 2180-43-0), a common building block in organic synthesis. Adherence to these protocols is essential for minimizing risks and maintaining a safe research environment.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that appropriate personal protective equipment (PPE) is worn, including safety goggles, chemical-resistant gloves, and a lab coat. All handling of **1-Phenylhexan-3-ol** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any vapors.

Summary of Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **1-Phenylhexan-3-ol** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Formula	C ₁₂ H ₁₈ O[1]
Molecular Weight	178.27 g/mol [1]
CAS Number	2180-43-0
Boiling Point	270.52°C (estimate)[2]
Melting Point	34°C[2]
Density	0.9525 g/cm ³ (estimate)[2]

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **1-Phenylhexan-3-ol**, based on safety data sheets for similar chemical compounds, is to utilize a licensed professional waste disposal service.[3] Under no circumstances should this chemical be disposed of down the drain or in regular waste streams.

1. Waste Collection and Storage:

- Collect waste **1-Phenylhexan-3-ol** and any contaminated materials (e.g., absorbent pads, disposable labware) in a designated, properly labeled, and sealed container.
- The container should be made of a material compatible with the chemical and stored in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

2. Spillage and Contamination Management:

- In the event of a spill, absorb the material with an inert absorbent such as dry clay, sand, or diatomaceous earth.[4]
- Carefully sweep or scoop up the absorbed material and place it into a suitable, closed container for disposal.[4]
- Do not return spilled material to the original container for re-use.[4]

3. Professional Disposal:

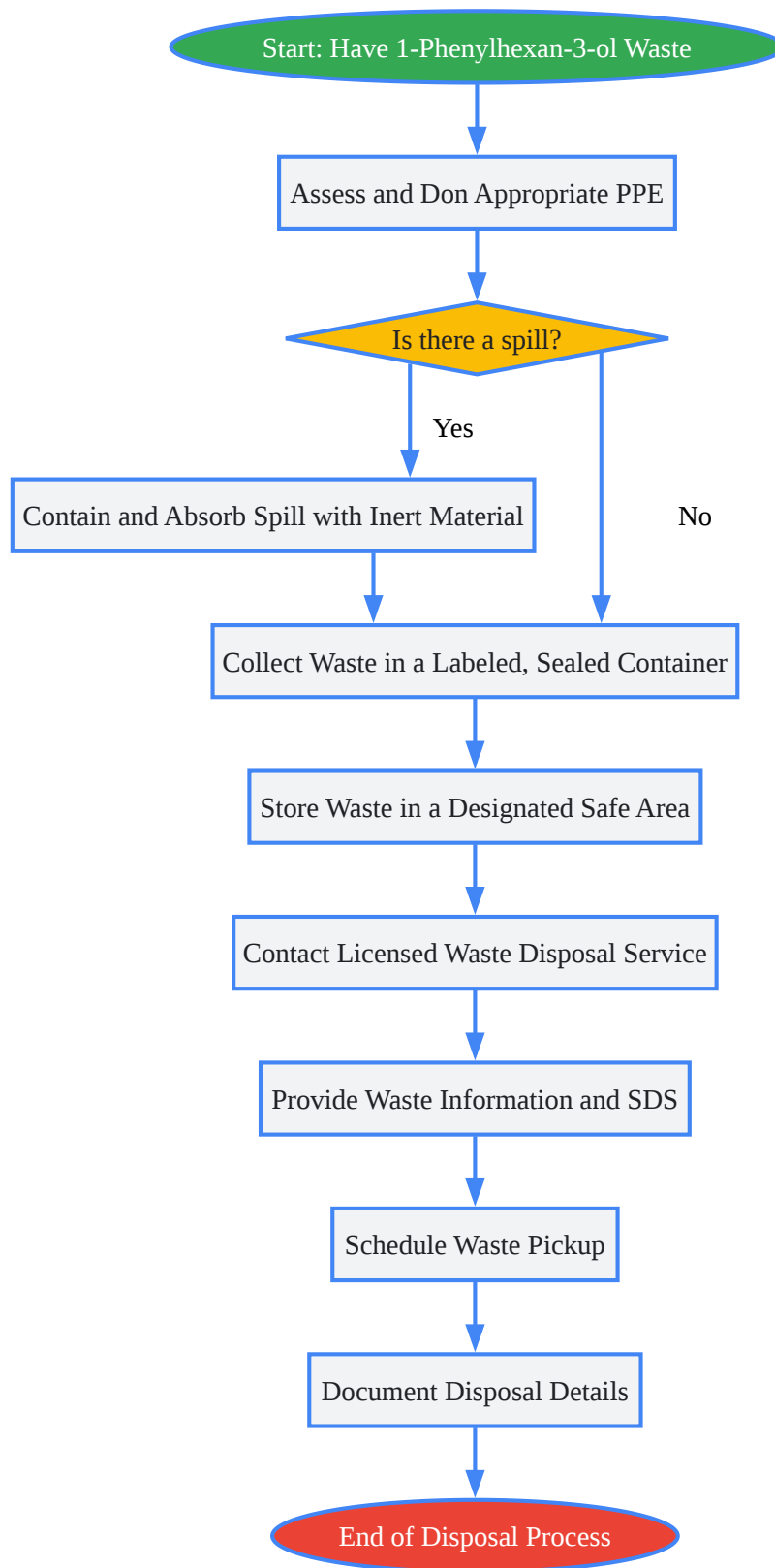
- The primary and most crucial step is to arrange for the disposal of the chemical waste through an approved and licensed waste disposal company.[3][5]
- Provide the waste disposal service with a comprehensive list of the waste contents, including the Safety Data Sheet (SDS) for **1-Phenylhexan-3-ol** if available, or for a closely related compound.

4. Documentation:

- Maintain meticulous records of the disposed chemical, including the quantity, date of disposal, and the contact information of the waste management company.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1-Phenylhexan-3-ol**.



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Caption: Workflow for the safe disposal of **1-Phenylhexan-3-ol**.

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References

- 1. 1-Phenylhexan-3-ol | C₁₂H₁₈O | CID 10442261 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. guidechem.com [guidechem.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. vigon.com [vigon.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
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